

A Technical Guide to the History and Discovery of Rhenium

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Compound of Interest

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This document provides a comprehensive overview of the history, discovery, and fundamental properties of the element **Rhenium** (Re). It is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this rare and significant transition metal.

Historical Overview: The Path to Discovery

The identification of **Rhenium** was a culmination of theoretical prediction and meticulous experimental work, marking the discovery of the last stable, naturally-occurring element in the periodic table.^[1]

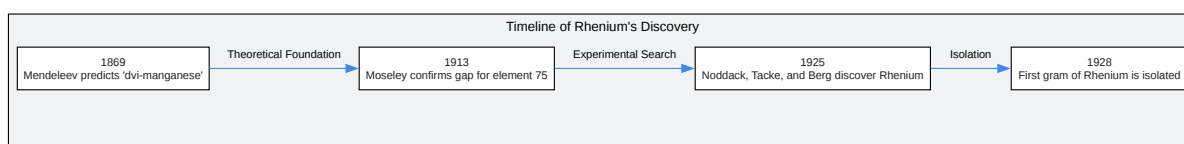
1.1 Early Predictions

The existence of an element with atomic number 75 was anticipated long before its actual discovery. Dmitri Mendeleev's formulation of the periodic table in 1869 left gaps for then-unknown elements, including two below manganese.^[1] He termed the element expected to be at position 75 "dvi-manganese". Later, in 1913, Henry Moseley's work on X-ray spectroscopy provided a firm experimental basis for the concept of atomic number.^[2] His law established a direct relationship between an element's X-ray frequency and its atomic number, allowing him to identify specific gaps in the periodic table, including the one for element 75.^{[2][3][4]}

1.2 Initial Claims and Final Discovery

In 1908, Japanese chemist Masataka Ogawa announced the discovery of element 43, which he named "nipponium".^[5] However, a later re-examination of his work suggested he had actually found element 75, **Rhenium**, but had misidentified it.^{[1][5]}

The definitive discovery of **Rhenium** was made in 1925 by German chemists Walter Noddack, Ida Tacke (later Noddack), and Otto Berg.^{[1][6][7]} They detected the element using X-ray spectroscopy in platinum ores and minerals such as columbite, gadolinite, and molybdenite.^[8]^[9] The discovery filled the final vacant spot for a stable element in the periodic table.^[1] The team named the element **Rhenium**, derived from Rhenus, the Latin name for the Rhine River, in honor of the region where the discovery was made.^{[1][6][7]}



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*A simplified timeline of the key events leading to the discovery of **Rhenium**.*

Properties of Rhenium

Rhenium is a silvery-white, heavy, third-row transition metal in group 7 of the periodic table.^[5] It is one of the rarest elements in the Earth's crust, with an average concentration of about 1 part per billion.^{[5][10]} It possesses one of the highest melting points and boiling points of all elements.^[5]

2.1 Physical and Chemical Data

The fundamental physical and chemical properties of **Rhenium** are summarized below.

Property	Value
Atomic Number	75
Atomic Symbol	Re
Standard Atomic Weight	186.207 u[5]
Electron Configuration	[Xe] 4f ¹⁴ 5d ⁵ 6s ² [11]
Density (near r.t.)	21.03 g/cm ³ [10]
Melting Point	3186 °C / 5767 °F[11][12]
Boiling Point	5596 °C / 10105 °F[10][11]
Crystal Structure	Hexagonal Close-Packed[5][6]
Appearance	Silvery-grayish white metallic luster[5][6]
Oxidation States	-3, -1, 0, +1, +2, +3, +4, +5, +6, +7[5][11]

2.2 Mechanical and Thermal Data

Rhenium's mechanical hardness and thermal stability are key to its industrial applications. When annealed, it is very ductile and can be bent, coiled, or rolled.[6][9]

Property	Value
Mechanical Properties	
Tensile Strength (annealed)	1070 MPa[10][13]
Yield Strength (annealed)	290 MPa[10][13]
Modulus of Elasticity	469 GPa[10][13]
Shear Modulus	176 GPa[10][13]
Poisson's Ratio	0.296[10][13]
Brinell Hardness	165[10][13]
Thermal Properties	
Thermal Conductivity	39.6 W/m·K[10]
Thermal Expansion Coeff.	6.12 $\mu\text{m/m}\cdot^\circ\text{C}$ (at 500°C)[10]

Experimental Protocols for Discovery and Isolation

The discovery of **Rhenium** was a testament to the power of X-ray spectroscopy and required an arduous extraction process to isolate the element.

3.1 Detection Methodology

The primary technique used by Noddack, Tacke, and Berg for the detection of element 75 was X-ray emission spectroscopy.[8][14]

- **Sample Preparation:** The team analyzed a variety of minerals where neighboring elements were known to exist, including platinum ores, columbite, and molybdenite (MoS_2).[8][9]
- **Electron Bombardment:** The mineral samples were bombarded with a beam of electrons. This process excites the core-level electrons in the atoms of the sample.
- **X-ray Emission:** As the excited electrons relax to their ground state, they emit X-rays with characteristic wavelengths unique to each element present.

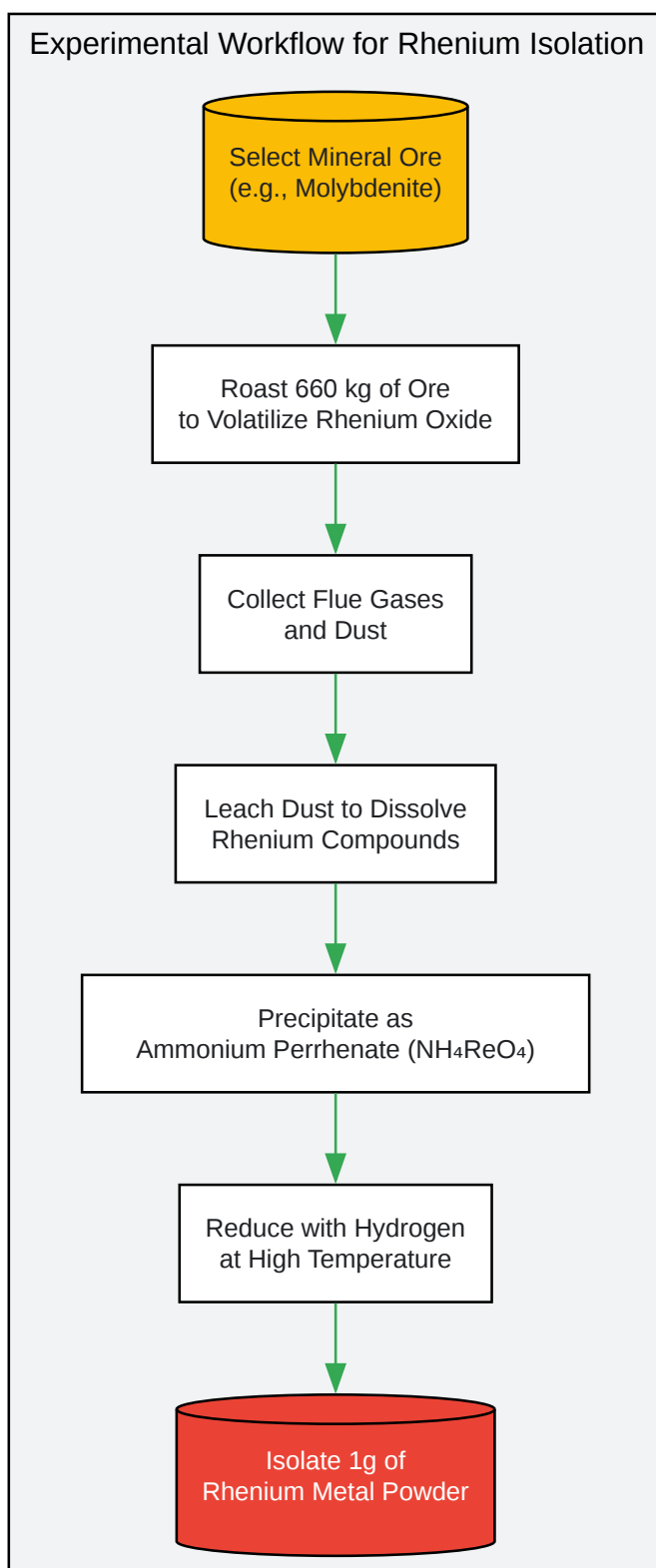
- **Spectral Analysis:** By analyzing the resulting X-ray spectrum, the team identified faint peaks at wavelengths that corresponded to the theoretical predictions for element 75, based on Moseley's law.[\[8\]](#)[\[14\]](#)

3.2 Isolation Protocol

After detecting **Rhenium**, the team faced the significant challenge of isolating a tangible amount. They determined that molybdenite was a relatively rich source.[\[1\]](#)[\[14\]](#) The isolation of the first gram of **Rhenium** in 1928 was a monumental effort.[\[5\]](#)[\[9\]](#)

- **Ore Processing:** Approximately 660 kg of Norwegian molybdenite ore was processed.[\[1\]](#)[\[5\]](#)[\[9\]](#)[\[14\]](#)
- **Roasting:** The molybdenite ore was roasted. During this process, the **Rhenium** impurity was oxidized to **Rhenium(VII) oxide** (Re_2O_7), which is volatile.[\[5\]](#)
- **Flue Dust Collection:** The volatile Re_2O_7 was carried away in the flue gases and collected from the resulting flue dust.[\[5\]](#)
- **Leaching and Precipitation:** The collected dust was leached to dissolve the **Rhenium** compounds. The element was then precipitated from the solution as ammonium perrhenate (NH_4ReO_4).[\[6\]](#)
- **Reduction to Metal:** The purified ammonium perrhenate was then reduced with hydrogen gas at elevated temperatures to produce pure **Rhenium** metal powder.[\[12\]](#)

This extensive process yielded just one gram of **Rhenium**, highlighting the element's extreme rarity.[\[1\]](#)[\[5\]](#)[\[9\]](#)



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Workflow diagram illustrating the isolation of **Rhenium** from molybdenite ore.

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